

Molecular Weight Determination of 4-[3-(4-carboxyphenyl)phenyl]benzoic acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
	4-[3-(4-	
Compound Name:	carboxyphenyl)phenyl]benzoic	
	acid	
Cat. No.:	B076696	Get Quote

The accurate determination of the molecular weight of **4-[3-(4-carboxyphenyl)phenyl]benzoic acid** is fundamental for its characterization and use in research and development. The molecular formula for this compound is C₂₀H₁₄O₄.

Quantitative Data Summary

The molecular weight is calculated from the molecular formula and the atomic weights of its constituent elements.

Value
C ₂₀ H ₁₄ O ₄
12.011 u
1.008 u
15.999 u
318.32 g/mol
318.0892 u



The calculated molecular weight is an essential parameter for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations. The exact mass is a critical value for high-resolution mass spectrometry analysis.

Experimental Protocols for Molecular Weight Verification

The theoretical molecular weight can be experimentally verified using several analytical techniques. High-resolution mass spectrometry (HRMS) is a preferred method for its accuracy and precision.

Protocol: Molecular Weight Determination by High-Resolution Mass Spectrometry (HRMS)

- 1. Objective: To experimentally determine the exact mass of **4-[3-(4-carboxyphenyl)phenyl]benzoic acid**.
- 2. Materials and Reagents:
- 4-[3-(4-carboxyphenyl)phenyl]benzoic acid sample
- High-purity solvent (e.g., Methanol, Acetonitrile)
- Internal calibrant standard (of known mass)
- High-resolution mass spectrometer (e.g., Orbitrap, FT-ICR)
- 3. Sample Preparation: a. Accurately weigh approximately 1 mg of the **4-[3-(4-carboxyphenyl)phenyl]benzoic acid** sample. b. Dissolve the sample in 1 mL of a suitable high-purity solvent to create a stock solution. c. Further dilute the stock solution to a final concentration of approximately 1 μ g/mL. d. Add the internal calibrant to the final solution to ensure mass accuracy.
- 4. Instrumental Analysis: a. Set up the high-resolution mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI). b. Optimize the instrument parameters (e.g., spray voltage, capillary temperature, gas flow rates) to achieve a stable signal. c. Infuse the prepared sample solution into the mass spectrometer. d. Acquire mass spectra in the appropriate mass range to detect the molecular ion of the analyte. For **4-[3-(4-**

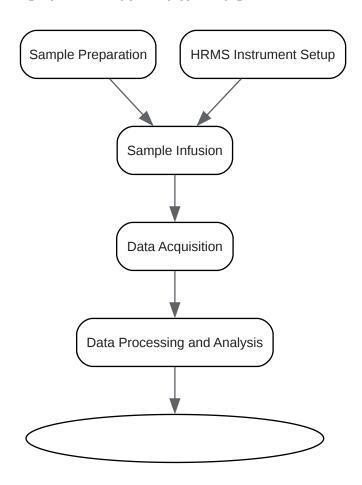


carboxyphenyl)phenyl]benzoic acid, the expected m/z for the protonated molecule [M+H]⁺ would be approximately 319.0965.

5. Data Analysis: a. Process the acquired raw data using the instrument's software. b. Perform mass calibration using the signal from the internal standard. c. Identify the peak corresponding to the molecular ion of **4-[3-(4-carboxyphenyl)phenyl]benzoic acid**. d. Compare the experimentally measured exact mass to the theoretically calculated exact mass (318.0892 u). The difference should be within a few parts per million (ppm) for confirmation.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the molecular weight of **4-[3-(4-carboxyphenyl)phenyl]benzoic acid**.



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Caption: Workflow for Molecular Weight Determination by HRMS.







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